

Application Notes & Protocols: Adsorption of Reactive Orange 12 using CaFe2O4 Nanoparticles

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Compound of Interest

Compound Name: *Reactive orange*

Cat. No.: *B035452*

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Audience: Researchers, scientists, and professionals in water treatment and material science.

Introduction: **Reactive Orange 12** (RO12) is an anionic azo dye extensively used in the textile industry, which can pose significant environmental and health risks if discharged into water bodies without proper treatment. Calcium ferrite (CaFe2O4) nanoparticles have emerged as a promising adsorbent for the removal of such dyes due to their high surface area, magnetic separability, and chemical stability.^{[1][2]} These nanoparticles can be synthesized via simple chemical routes and exhibit a high adsorption capacity for RO12, primarily through electrostatic interactions.^{[1][3][4]} The adsorption process is influenced by several factors, including pH, adsorbent dosage, initial dye concentration, and contact time.^{[1][2]}

This document provides detailed protocols for the synthesis of CaFe2O4 nanoparticles and their application in the removal of **Reactive Orange 12** from aqueous solutions. It also presents key quantitative data from adsorption studies to guide experimental design and evaluation.

Data Presentation

Table 1: Physicochemical Properties of CaFe2O4 Nanoparticles

Parameter	Value	Reference
Specific Surface Area (BET)	~230 m ² /g	[1][3][4]
Average Pore Diameter	~2.5 nm	[1][3][4]
Pore Volume	0.145 cm ³ /g	[4]

Table 2: Optimal Conditions for **Reactive Orange 12** Adsorption

Parameter	Optimal Value/Range	Reference
Solution pH	2.0	[1][3][4]
Adsorbent (CaFe2O4) Dose	1.0 g/L	[1]
Contact Time	80 min	[1]
Temperature	27 - 55 °C	[4]

Table 3: Adsorption Performance of CaFe2O4 Nanoparticles for **Reactive Orange 12**

Parameter	Value	Conditions	Reference
Maximum Adsorption Capacity (Langmuir)	276.92 mg/g	pH 2.0	[1][3]
Maximum Removal Efficiency	77%	pH 2.0	[1][3][4]
Removal Efficiency at Lower Concentrations	>97%	20-60 mg/L RO12, 1.0 g/L CaFe2O4	[1]
Adsorption Kinetics	Pseudo-second-order model	-	[1][3][4]
Adsorption Isotherm	Langmuir model	-	[1][3][4]

Table 4: Thermodynamic Parameters for RO12 Adsorption

Parameter	Value	Reference
Gibbs Free Energy (ΔG^0)	-8.76 to -3.19 kJ/mol	[3][4]
Enthalpy (ΔH^0)	-71.86 kJ/mol	[3][4]
Interpretation	The negative ΔG^0 indicates a spontaneous process, while the negative ΔH^0 suggests the adsorption is exothermic.[3][4]	

Experimental Protocols

Protocol 1: Synthesis of CaFe₂O₄ Nanoparticles via Facile Precipitation

This protocol describes a simple co-precipitation method for the synthesis of calcium ferrite nanoparticles.

Materials:

- Ferric chloride (FeCl₃)
- Calcium chloride (CaCl₂)
- Sodium hydroxide (NaOH)
- Deionized (DI) water
- Beakers
- Magnetic stirrer
- Muffle furnace

Procedure:

- Prepare a 500 mL solution of NaOH in DI water.

- In separate beakers, dissolve ferric chloride and calcium chloride in 250 mL of DI water each, ensuring the solutions become transparent with stirring.
- Slowly add the FeCl_3 and CaCl_2 solutions to the NaOH solution while stirring vigorously.
- Continue stirring until a precipitate is formed.
- Wash the precipitate thoroughly with DI water to remove any unreacted salts.
- Dry the washed precursor in a muffle furnace at 200°C for 8 hours to obtain the CaFe_2O_4 nanoparticles.^[5]

Protocol 2: Batch Adsorption of Reactive Orange 12

This protocol outlines the procedure for conducting batch adsorption experiments to evaluate the removal of RO12 by the synthesized CaFe_2O_4 nanoparticles.

Materials:

- **Reactive Orange 12 (RO12)** dye stock solution
- Synthesized CaFe_2O_4 nanoparticles
- 0.1 M HCl and 0.1 M NaOH for pH adjustment
- Conical flasks or beakers
- Orbital shaker
- UV-Vis spectrophotometer
- Centrifuge or external magnet for nanoparticle separation

Procedure:

- Preparation of Dye Solutions: Prepare a stock solution of RO12 and dilute it to the desired initial concentrations (e.g., 20-150 mg/L) for the experiments.^{[1][4]}
- Adsorption Experiment:

- For each experiment, add a specific amount of CaFe2O4 nanoparticles (e.g., to achieve a dose of 0.125–1.5 g/L) to a known volume of the RO12 solution in a conical flask.[1]
- Adjust the initial pH of the solution to the desired value (e.g., in the range of 2.0–7.0) using 0.1 M HCl or 0.1 M NaOH.[1]
- Place the flasks on an orbital shaker and agitate at a constant speed for a specified contact time (e.g., up to 80 minutes).[1]

• Sample Analysis:

- After the desired contact time, separate the CaFe2O4 nanoparticles from the solution either by centrifugation or by using an external magnet.
- Measure the final concentration of RO12 in the supernatant using a UV-Vis spectrophotometer at the dye's maximum absorbance wavelength.

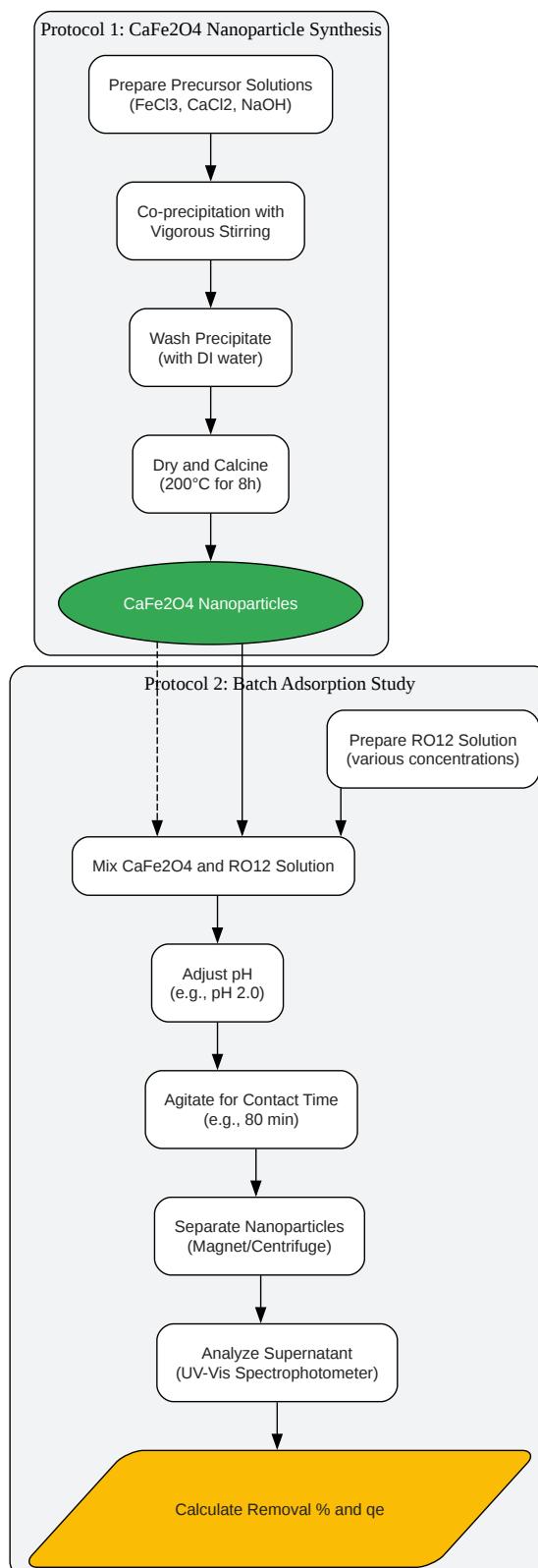
• Calculation of Removal Efficiency and Adsorption Capacity:

- Calculate the percentage removal of RO12 using the following equation:
 - Removal Efficiency (%) = $((C_0 - C_e) / C_0) * 100$
- Calculate the adsorption capacity (q_e , in mg/g) at equilibrium using the following equation:
 - $q_e = ((C_0 - C_e) * V) / m$
- Where:
 - C_0 is the initial dye concentration (mg/L).
 - C_e is the equilibrium dye concentration (mg/L).
 - V is the volume of the solution (L).
 - m is the mass of the adsorbent (g).

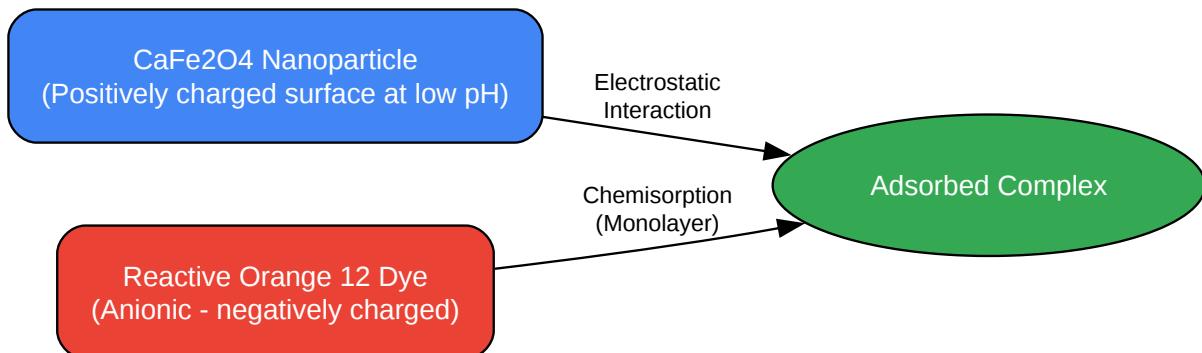
Investigative Studies:

- Effect of pH: Perform the adsorption experiment at different initial pH values (e.g., 2.0, 3.0, 4.0, 5.0, 6.0, 7.0) while keeping other parameters constant.[1]
- Effect of Adsorbent Dose: Vary the concentration of CaFe2O4 nanoparticles (e.g., from 0.125 to 1.5 g/L) while keeping other parameters constant.[1]
- Effect of Initial Dye Concentration and Contact Time: Investigate the effect of different initial RO12 concentrations (e.g., 20-150 mg/L) on the removal efficiency and adsorption capacity over time.[1][4]
- Kinetic Studies: Collect samples at different time intervals during the adsorption process to determine the rate of adsorption and fit the data to kinetic models like pseudo-first-order and pseudo-second-order.[1]
- Isotherm Studies: Conduct adsorption experiments at different initial dye concentrations at a constant temperature to understand the adsorption equilibrium and fit the data to isotherm models such as Langmuir and Freundlich.[1]
- Thermodynamic Studies: Perform the adsorption experiments at different temperatures (e.g., 27, 35, 45, 55 °C) to determine the thermodynamic parameters (ΔG^0 , ΔH^0 , ΔS^0).[4]

Visualizations

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Caption: Experimental workflow for the synthesis of CaFe₂O₄ nanoparticles and their application in the adsorption of **Reactive Orange 12**.



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Caption: Proposed mechanism for the adsorption of **Reactive Orange 12** onto CaFe₂O₄ nanoparticles.

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